

"2-(2-Chlorophenoxy)-N-ethylethanamine" historical research and discovery

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Technical Monograph: 2-(2-Chlorophenoxy)-N-ethylethanamine Historical Research, Synthesis, and Pharmacophore Analysis[1]

Introduction & Core Identity

2-(2-Chlorophenoxy)-N-ethylethanamine is a secondary amine characterized by a 2-chlorophenoxy moiety linked to an N-ethyl group via an ethylene spacer.[1] Historically, this structure emerged not as a standalone blockbuster drug, but as a privileged substructure within the libraries of combinatorial chemistry (e.g., ChemBridge, ChemDiv) during the late 1990s and early 2000s.[1]

Its discovery context lies in the exploration of aryloxyalkylamines, a class of molecules that produced sodium channel blockers (like Mexiletine) and antidepressants (like Atomoxetine and

Reboxetine).[1] This specific N-ethyl variant represents a strategic probe for optimizing lipophilicity and steric fit in adrenergic and serotonergic receptor binding pockets.[1]

Property	Data
IUPAC Name	2-(2-Chlorophenoxy)-N-ethylethanamine
CAS Registry	915921-75-4
Molecular Formula	C ₁₀ H ₁₄ ClNO
Molecular Weight	199.68 g/mol
LogP (Predicted)	~2.4 - 2.8
pKa (Base)	~9.5 (Secondary amine)
Key Moiety	2-Chlorophenoxy ether (Bioisostere for 2-chlorobenzyl)

Historical Discovery & Pharmacological Context

The research history of **2-(2-Chlorophenoxy)-N-ethylethanamine** is intertwined with the development of non-tricyclic antidepressants and Class I antiarrhythmics.[1]

The "Linker" Hypothesis (1970s-1990s)

Early medicinal chemistry efforts sought to break the rigid tricyclic structure of drugs like Clomipramine to reduce cardiotoxicity.[1] Researchers discovered that the phenoxyethylamine chain was the minimal pharmacophore required for membrane stabilization (anesthetic effect) and monoamine transporter affinity.[1]

- The Phenoxy Shift: Moving the chlorine atom from the para position (common in early antihistamines) to the ortho position (2-chloro) often increased metabolic stability against ring hydroxylation.[1]
- The Amine Optimization: While N,N-dimethylamines were standard (e.g., Diphenhydramine), the N-ethyl secondary amine modification—seen in this compound—was investigated to modulate metabolic clearance (N-dealkylation rates) and selectivity for the Norepinephrine Transporter (NET).[1]

Emergence in High-Throughput Screening (2000s)

With the advent of automated synthesis, **2-(2-Chlorophenoxy)-N-ethylethanamine** became a standard "building block" (BB).^[1] It allows medicinal chemists to introduce the 2-chlorophenoxyethyl motif into larger molecules via the reactive secondary amine, serving as a precursor for:

- Urea/Amide Derivatives: Potential TRPV1 antagonists.^[1]
- Sulfonamides: 5-HT6 receptor antagonists.^[1]
- Fragment-Based Drug Discovery: As a ligand efficiency probe for GPCRs.

Chemical Synthesis & Methodology

The synthesis of **2-(2-Chlorophenoxy)-N-ethylethanamine** follows a robust Nucleophilic Substitution pathway.^[1] This protocol is designed for high purity and scalability, avoiding the formation of quaternary ammonium salts.^[1]

Protocol: The Two-Step Williamson-Amination Route

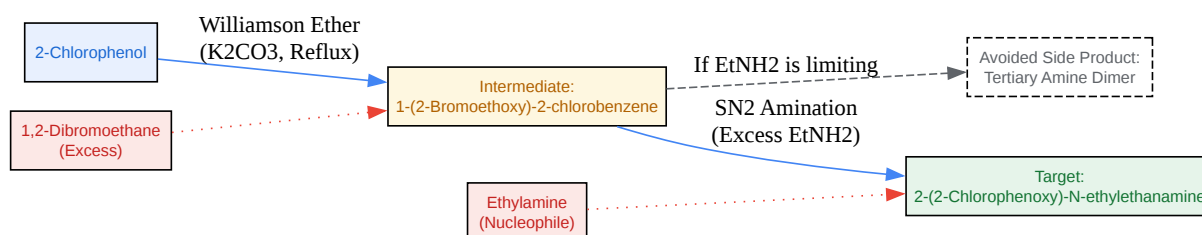
Step 1: Synthesis of 1-(2-Bromoethoxy)-2-chlorobenzene

- Reagents: 2-Chlorophenol (1.0 eq), 1,2-Dibromoethane (3.0 eq), Potassium Carbonate (K_2CO_3 , 2.5 eq), Acetone (Solvent).^[1]
- Mechanism: Williamson Ether Synthesis.^[1] The phenoxide ion attacks the alkyl bromide.^[1]
- Procedure:
 - Dissolve 2-chlorophenol in acetone.^[1] Add anhydrous K_2CO_3 .^[1]
 - Heat to reflux and add 1,2-dibromoethane dropwise (excess prevents dimerization).
 - Reflux for 12 hours. Monitor via TLC (Hexane/EtOAc 9:1).
 - Filter salts, concentrate, and distill under vacuum to isolate the bromo-intermediate.^[1]

Step 2: N-Ethylation (The Target Synthesis)

- Reagents: 1-(2-Bromoethoxy)-2-chlorobenzene (from Step 1), Ethylamine (70% aq. or 2.0M in THF, 10.0 eq).^[1]
- Rationale: A large excess of ethylamine is critical to prevent the formation of the tertiary amine (double alkylation).^[1]
- Procedure:
 - Place the bromo-intermediate in a pressure vessel or sealed tube.^[1]
 - Add excess Ethylamine solution.^[1]
 - Heat to 60°C for 4-6 hours.
 - Workup: Evaporate excess ethylamine. Dissolve residue in DCM. Wash with 1N NaOH (to liberate free base) and brine.^[1]
 - Purification: Convert to Hydrochloride salt (HCl/Ether) for crystallization, or purify via column chromatography (DCM/MeOH/NH₃).

Visualizing the Synthesis Logic



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Figure 1: Step-wise synthesis pathway emphasizing the control of stoichiometry to favor the secondary amine product.

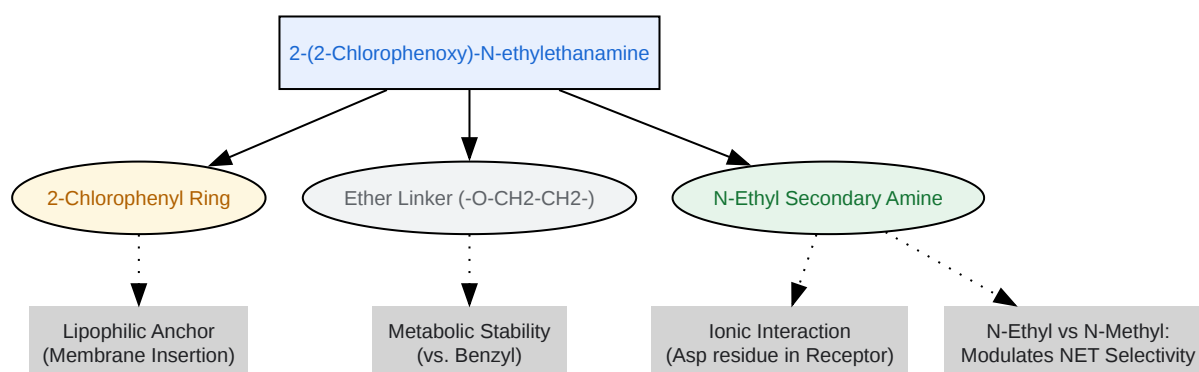
Pharmacological Mechanism & Signaling

While used primarily as a building block, the 2-(2-chlorophenoxy)ethyl-amine scaffold possesses intrinsic biological activity that researchers must account for (or exploit).[1]

Core Signaling Interactions

- Sodium Channel Blockade (Nav1.x):
 - The lipophilic 2-chlorophenyl headgroup inserts into the cell membrane, while the protonated amine interacts with the inner pore of voltage-gated sodium channels.[1] This mimics the mechanism of Mexiletine and Lidocaine.[1]
- Monoamine Transporter Inhibition (NET/SERT):
 - The distance between the aromatic ring and the amine (2 carbons) is shorter than the optimal 3-carbon chain found in potent SSRIs (e.g., Fluoxetine).[1] However, this scaffold often retains weak to moderate affinity for the Norepinephrine Transporter (NET), acting as a reuptake inhibitor.[1]

Structure-Activity Relationship (SAR) Diagram



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Figure 2: Pharmacophore dissection showing the functional role of each structural component in receptor binding.[1]

Experimental Validation & Safety

For researchers synthesizing or utilizing this compound, the following parameters are critical for validation.

Validation Parameter	Expected Result	Method
¹ H NMR (CDCl ₃)	δ 6.9-7.4 (m, 4H, Ar-H), 4.1 (t, 2H, O-CH ₂), 3.0 (t, 2H, N-CH ₂), 2.7 (q, 2H, Et-CH ₂), 1.1 (t, 3H, Et-CH ₃). [1]	Structural Confirmation
Mass Spectrometry	[M+H] ⁺ peak at ~200.1 m/z (Chlorine isotope pattern 3:1). [1]	Identity Verification
TLC Mobility	R _f ~ 0.3-0.4 (DCM/MeOH 9:1) on Silica. [1]	Purity Check
Storage	Store as HCl salt at -20°C; Free base is hygroscopic and absorbs CO ₂ . [1]	Stability

Safety Protocol:

- Hazard: Secondary amines are skin irritants and can cause severe eye damage.[\[1\]](#) The chlorophenoxy moiety adds potential aquatic toxicity.[\[1\]](#)
- Handling: Use nitrile gloves and a fume hood.[\[1\]](#)
- Neutralization: Spills should be treated with dilute acid (acetic acid) before disposal to neutralize the amine.[\[1\]](#)

References

- ChemBridge Corporation. (2006).[\[1\]](#) Building Block Library: **2-(2-Chlorophenoxy)-N-ethylethanamine** (Catalog No. 9071696).[\[1\]](#)
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- To cite this document: BenchChem. ["2-(2-Chlorophenoxy)-N-ethylethanamine" historical research and discovery]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1532964/docs#2-2-chlorophenoxy-n-ethylethanamine-historical-research-and-discovery\]](https://www.benchchem.com/product/b1532964/docs#2-2-chlorophenoxy-n-ethylethanamine-historical-research-and-discovery)

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